

In-Depth Toxicological Profile of 4-Methoxy-2-nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxy-2-nitroaniline

Cat. No.: B140478

[Get Quote](#)

This technical guide provides a comprehensive overview of the available toxicological data for **4-Methoxy-2-nitroaniline** (CAS No. 96-96-8), a chemical intermediate used in the synthesis of dyes and pigments.^[1] This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on the compound's toxicological properties, experimental methodologies, and potential mechanisms of action.

Executive Summary

4-Methoxy-2-nitroaniline is classified as a substance that is fatal if swallowed, in contact with skin, or if inhaled.^[2] The primary toxicological concerns identified in animal studies are hematotoxicity, hepatotoxicity, and thyroid toxicity. A combined repeated dose and reproductive/developmental toxicity screening test in rats established a No-Observed-Adverse-Effect Level (NOAEL) for repeated-dose toxicity at 75 mg/kg/day and for reproductive/developmental toxicity at 450 mg/kg/day.^[1] Key findings at higher doses include hemolytic anemia, hypertrophy of centrilobular hepatocytes, and diffuse follicular cell hypertrophy of the thyroid.^[1] While comprehensive genotoxicity and carcinogenicity data for **4-Methoxy-2-nitroaniline** are not available, studies on structurally similar compounds suggest a potential for genotoxicity.

Quantitative Toxicological Data

The following tables summarize the key quantitative data from toxicological studies on **4-Methoxy-2-nitroaniline**.

Table 1: Repeated Dose and Reproductive/Developmental Toxicity in Rats (OECD 422)[1]

Endpoint	Dose (mg/kg/day)	Observation
NOAEL (Repeated-Dose)	75	Based on evidence of hemolytic anemia at higher doses.
NOAEL (Reproductive/Developmental)	450	No toxicological concerns for reproductive endpoints.
LOAEL (Repeated-Dose)	450	- Higher reticulocyte ratio and extramedullary hematopoiesis and congestion in the spleen (females).- Increased relative liver weight and hypertrophy of centrilobular hepatocytes (both sexes).- Diffuse follicular cell hypertrophy of the thyroid (females).

Experimental Protocols

Combined Repeated Dose and Reproductive/Developmental Toxicity Screening Test (OECD Guideline 422)

This section details the experimental protocol for the key study conducted on **4-Methoxy-2-nitroaniline**, based on the published study and the general guidelines of OECD 422.[1][3]

Objective: To assess the repeated dose toxicity and screen for potential reproductive and developmental effects of **4-Methoxy-2-nitroaniline** in rats.

Test System:

- Species: Rat (CrI:CD(SD))[1]
- Sex: Male and Female[1]

- Number of Animals: At least 10 animals of each sex per group is recommended.[3]

Dosing:

- Route of Administration: Gavage[1]
- Vehicle: Not specified in the abstract, but typically an inert vehicle like corn oil or water is used.
- Dose Levels: 0 (control), 12.5, 75, and 450 mg/kg/day[1]
- Dosing Duration: Males were dosed for a minimum of four weeks, and females were dosed for approximately 63 days, covering pre-mating, mating, pregnancy, and lactation periods.[1][3]

Mating Procedure:

- A "one male to one female" mating ratio was likely used.[3]

Observations and Examinations:

- Clinical Observations: Daily monitoring for signs of toxicity.
- Body Weight and Food/Water Consumption: Recorded regularly.
- Estrus Cycle Monitoring: Conducted for females.
- Offspring Parameters: Observation and measurement of pup viability and other developmental markers.
- Hematology: At termination, blood samples were collected for hematological analysis, including red blood cell count, hemoglobin, hematocrit, and reticulocyte ratio.
- Clinical Chemistry: Serum samples were analyzed for markers of organ function.
- Gross Necropsy: All animals were subjected to a thorough gross examination at the end of the study.

- Organ Weights: Key organs, including the liver and spleen, were weighed.
- Histopathology: A comprehensive histopathological examination of major organs and tissues was performed, with a particular focus on the liver, spleen, thyroid, and reproductive organs.

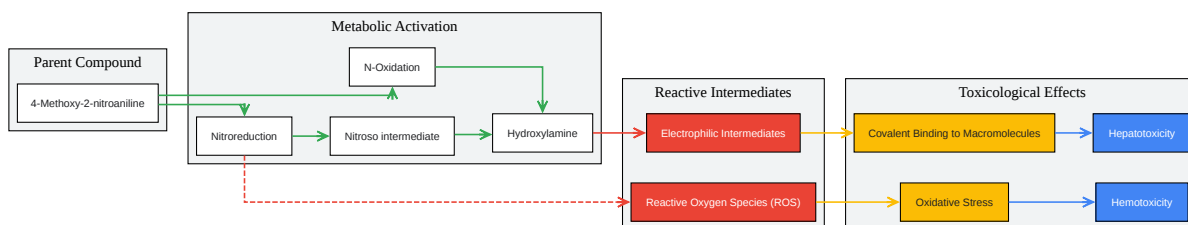
[1][3]

Signaling and Metabolic Pathways

While specific signaling pathways affected by **4-Methoxy-2-nitroaniline** have not been elucidated in the available literature, the observed toxicity, particularly hematotoxicity, is characteristic of many nitroaromatic and aniline compounds. A plausible mechanism of toxicity involves metabolic activation to reactive intermediates that can induce oxidative stress.

Postulated Metabolic Activation Pathway

The following diagram illustrates a generalized metabolic activation pathway for nitroanilines, which may be applicable to **4-Methoxy-2-nitroaniline**. This pathway involves the reduction of the nitro group and oxidation of the amino group, leading to the formation of reactive intermediates capable of covalent binding to cellular macromolecules and inducing oxidative damage.

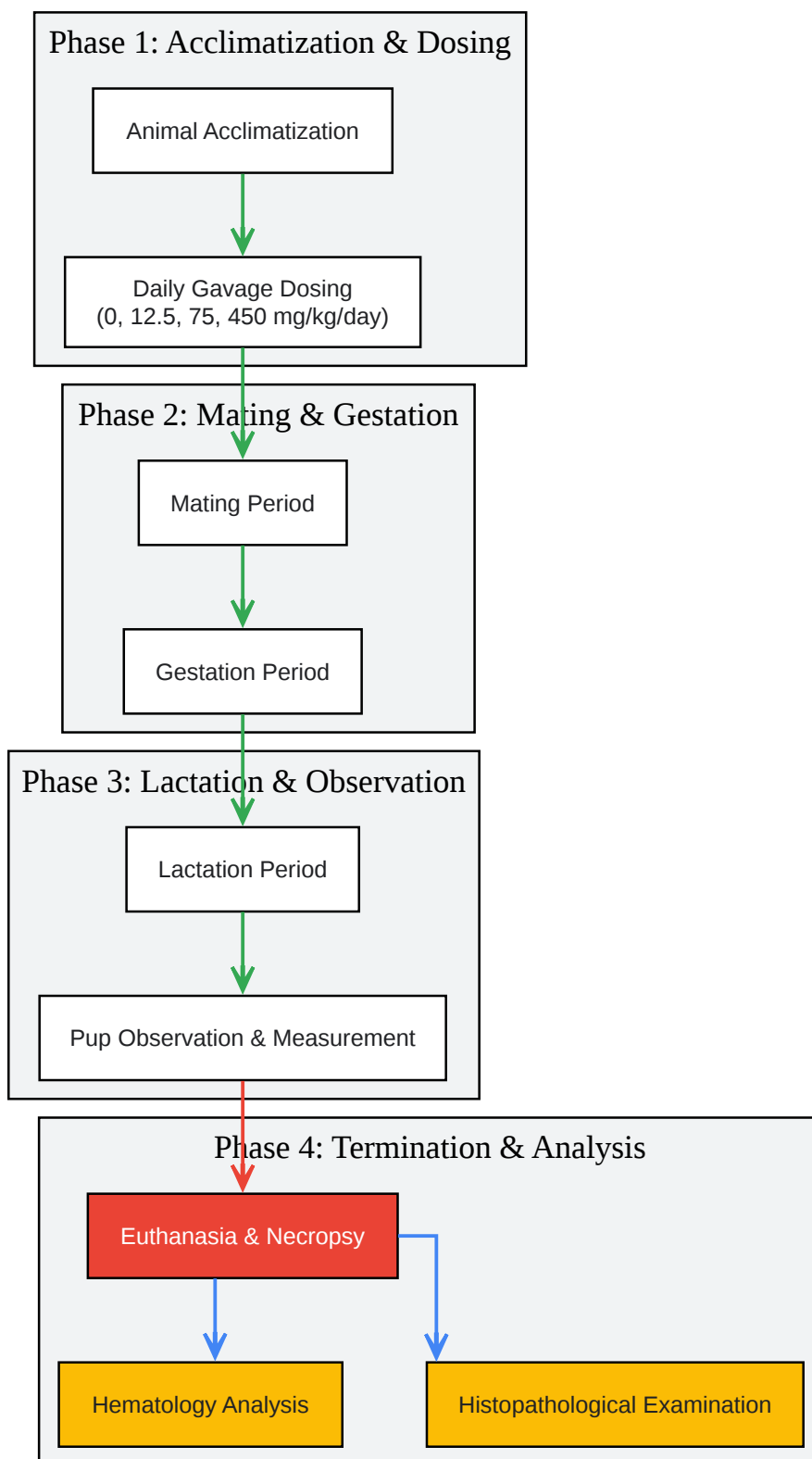


[Click to download full resolution via product page](#)

Caption: Postulated metabolic activation of **4-Methoxy-2-nitroaniline**.

Experimental Workflow Visualization

The following diagram provides a visual representation of the experimental workflow for the combined repeated dose and reproductive/developmental toxicity screening test.



[Click to download full resolution via product page](#)

Caption: Workflow for the OECD 422 toxicity study.

Discussion and Future Directions

The available data indicates that **4-Methoxy-2-nitroaniline** poses a significant toxicological risk, particularly to the hematological system, liver, and thyroid upon repeated exposure. The established NOAELs provide a basis for risk assessment in occupational and environmental settings.

However, significant data gaps remain. There is a pressing need for comprehensive genotoxicity studies, including in vitro assays like the Ames test and in vivo assays such as the micronucleus test, to clarify the mutagenic potential of **4-Methoxy-2-nitroaniline**. The genotoxicity of the structurally similar 2-Methoxy-4-nitroaniline, which is positive in bacterial mutagenicity assays, underscores the importance of this data. Furthermore, long-term carcinogenicity bioassays in rodents are warranted to assess the carcinogenic potential of this compound.

Future research should also focus on elucidating the specific metabolic pathways and the identity of reactive intermediates responsible for the observed toxicity. Investigating the interaction of these intermediates with cellular signaling pathways could provide a more complete understanding of the mechanisms underlying the adverse effects of **4-Methoxy-2-nitroaniline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Combined repeated dose and reproductive/developmental toxicity screening test of 4-methoxy-2-nitroaniline in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 4-Methoxy-2-nitroaniline | C₇H₈N₂O₃ | CID 66793 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. oecd.org [oecd.org]
- To cite this document: BenchChem. [In-Depth Toxicological Profile of 4-Methoxy-2-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b140478#toxicological-data-of-4-methoxy-2-nitroaniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com